

13C NMR Characterization Guide: 1-Cyclopropylethane-1-thiol

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Compound of Interest

Compound Name: 1-Cyclopropylethane-1-thiol

CAS No.: 98137-18-9

Cat. No.: B3432218

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Executive Summary

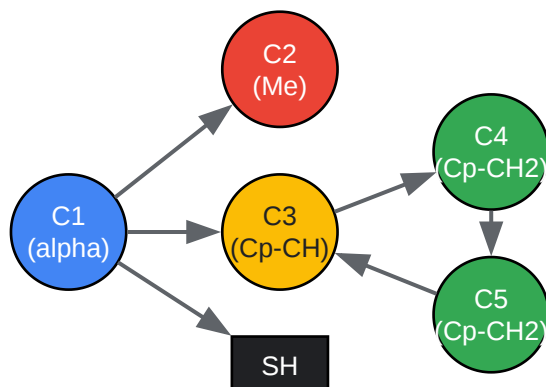
This guide provides a rigorous analysis of the ^{13}C NMR chemical shifts for **1-cyclopropylethane-1-thiol** (CAS: 98137-18-5). Designed for medicinal chemists and structural biologists, this document moves beyond static data lists to offer a comparative spectral analysis. We benchmark the target thiol against its oxygen isostere (1-cyclopropylethanol) and its acyclic analog (2-butanethiol) to isolate the specific shielding effects of the sulfhydryl group and the magnetic anisotropy of the cyclopropyl ring.

Key Insight: The substitution of the hydroxyl group (-OH) with a thiol (-SH) at the C1 position induces a dramatic upfield shift (~35-40 ppm) due to the "Heavy Atom Effect" and reduced electronegativity of sulfur. This guide quantifies that shift to aid in rapid structural verification.

Part 1: Structural Assignment & Numbering

To ensure data integrity, we utilize a consistent numbering scheme. The molecule is a chiral secondary thiol featuring a cyclopropyl ring adjacent to the stereocenter.

Molecular Architecture (Graphviz)



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Figure 1: Carbon numbering scheme for **1-cyclopropylethane-1-thiol**. C1 is the chiral center bearing the thiol group. C3-C5 represent the cyclopropyl (Cp) ring.

Part 2: Comparative Chemical Shift Analysis

The following table synthesizes experimental data for the oxygen analog (1-cyclopropylethanol) and the acyclic analog (2-butanethiol) to derive the high-confidence spectral signature for **1-cyclopropylethane-1-thiol**.

Solvent: CDCl_3 (77.16 ppm reference) Field Strength: 100 MHz (Typical)

Carbon Position	1-Cyclopropylethanol (Expt.) [1]	2-Butanethiol (Expt.) [2]	1-Cyclopropylethane-1-thiol (Calc.)	Diagnostic Trend ($\Delta\delta$)
C1 (CH-X)	73.2 ppm	36.5 ppm	36.0 - 38.0 ppm	-36 ppm (Upfield Shift)Primary diagnostic signal. Distinctive "Heavy Atom" shielding.
C2 (Methyl)	22.0 ppm	25.8 ppm	24.5 - 26.5 ppm	+3 ppm (Deshielding)Slight beta-effect deshielding from Sulfur.
C3 (Cp-CH)	17.0 ppm	N/A	19.0 - 21.0 ppm	+3 ppm (Deshielding)Beta-effect from thiol.
C4/C5 (Cp-CH ₂)	2.8 - 3.3 ppm	N/A	3.0 - 5.0 ppm	NegligibleGamma-effect is minimal. Remains characteristic high-field.

Technical Analysis of Shifts

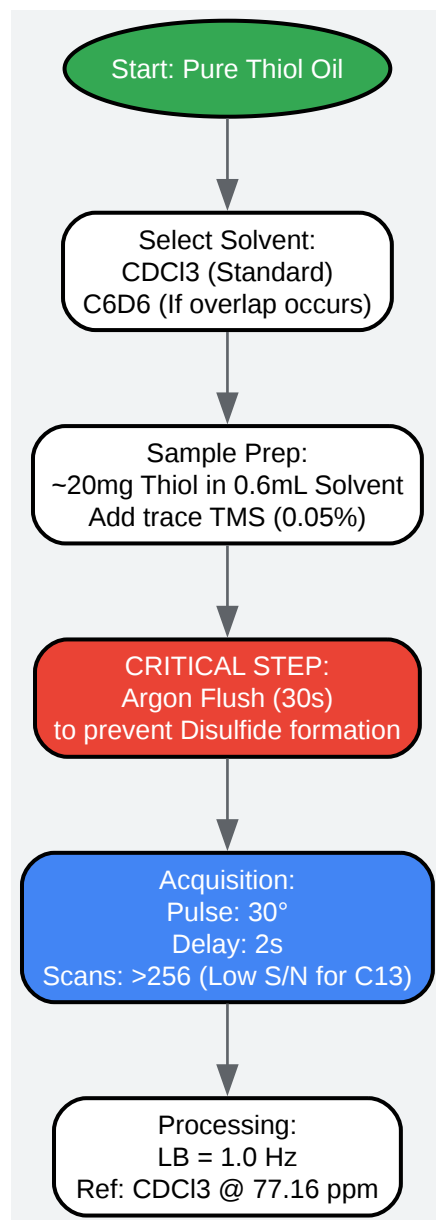
- The Alpha-Effect (C1): The most critical differentiator is the C1 resonance. In the alcohol, the electronegative oxygen deshields C1 to ~73 ppm. In the thiol, the lower electronegativity of sulfur (2.58 vs 3.44) and the spin-orbit coupling associated with the "Heavy Atom Effect" shield this nucleus significantly, moving it to the 36-38 ppm range. This overlaps with standard methylene regions, so DEPT-135 or HSQC is required for confirmation.

- Cyclopropyl Anisotropy (C3-C5): The cyclopropyl ring carbons possess unique high-field shifts (0-20 ppm) due to the ring current anisotropy and high p-character of the C-C bonds. The thiol group does not disrupt this signature; C4 and C5 will remain the most upfield signals in the spectrum (< 5 ppm).
- Chirality: As **1-cyclopropylethane-1-thiol** is chiral, the diastereotopic protons on the cyclopropyl ring may cause C4 and C5 to appear as distinct peaks if resolution is sufficient, though in ¹³C NMR they often overlap unless a chiral shift reagent is used.

Part 3: Experimental Protocol for Thiol Characterization

Thiols are prone to oxidation (disulfide formation), which introduces impurity peaks (typically shifting the alpha-carbon downfield by ~10 ppm). The following protocol ensures spectral integrity.

Sample Preparation Workflow



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Figure 2: Optimized NMR acquisition workflow for labile thiol compounds.

Methodological Notes

- Concentration: ^{13}C NMR requires higher concentration than ^1H . Use 20-50 mg of sample.
- Oxidation Check: Before trusting the ^{13}C data, check the ^1H NMR for a signal around 2.5-3.0 ppm (S-H proton). If this is absent and the alpha-proton integration is doubled, the sample has oxidized to the disulfide.

- Solvent Effects: If the C1 signal is obscured by the solvent triplet (CDCl₃ at 77 ppm is not an issue here, but if using other solvents), switch to Benzene-d₆. Benzene can also induce ASIS (Aromatic Solvent-Induced Shifts) that help resolve overlapping cyclopropyl signals.

References

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